

# Comparative thermal analysis (TGA/DTA) of different metal oxalates.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Magnesium oxalate

Cat. No.: B1216816

[Get Quote](#)

## A Comparative Guide to the Thermal Analysis of Metal Oxalates

The thermal stability and decomposition of metal-organic compounds are critical parameters for researchers and professionals in materials science and drug development. This guide provides a comparative thermal analysis of various divalent metal oxalates, supported by experimental data from Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA).

### Experimental Protocols

The data presented are derived from standard thermal analysis techniques, crucial for characterizing the thermal behavior of materials.

#### 1. Thermogravimetric/Differential Thermal Analysis (TGA/DTA)

- **Objective:** To measure the change in mass and temperature difference of a sample as a function of temperature or time in a controlled atmosphere. This allows for the determination of decomposition temperatures, mass loss at each stage, and the stoichiometry of the decomposition reactions.<sup>[1]</sup>
- **Instrumentation:** A thermobalance, such as a Simultaneous TG-DTA/DSC apparatus, is used to measure the mass change of a sample as a function of temperature.<sup>[1][2]</sup>
- **Methodology:**

- A small, accurately weighed sample (typically 5-10 mg) of the metal oxalate hydrate is placed in a sample pan (e.g., alumina or platinum).
- The sample is heated from ambient temperature to a final temperature (e.g., 1000°C) at a constant heating rate (e.g., 10 or 20 K/min).[2]
- The analysis is conducted under a controlled atmosphere, typically flowing nitrogen (inert) or air (oxidative), at a specified flow rate.[3]
- The instrument records the sample's weight and the temperature difference between the sample and an inert reference as a function of the furnace temperature.
- The resulting TGA curve plots percent weight loss versus temperature, while the DTA curve plots the temperature difference ( $\Delta T$ ) versus temperature, indicating endothermic or exothermic events. The first derivative of the TGA curve (DTG) can be used to pinpoint the temperature of the greatest rate of mass loss.[4]

## Data Presentation: Thermal Decomposition of Divalent Metal Oxalates

The thermal decomposition of metal oxalates typically proceeds in distinct stages: dehydration followed by the decomposition of the anhydrous oxalate. The final residue is highly dependent on the metal cation and the furnace atmosphere.[5]

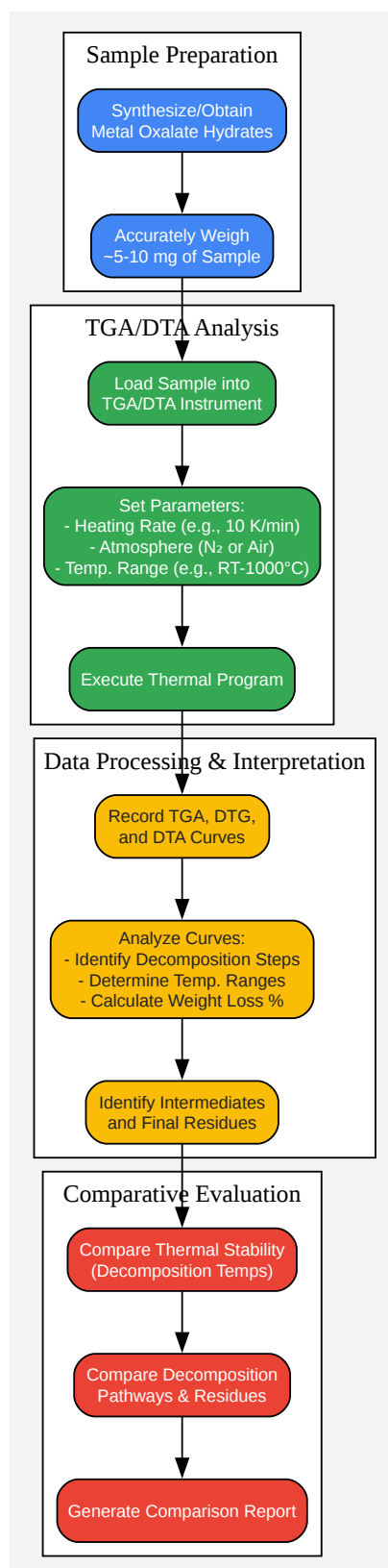
| Metal Oxalate (Hydrated)  | Decomposition Stage | Temperature Range (°C) | Theoretical Weight Loss (%) | Experimental Weight Loss (%) | Gaseous Products  | Final Residue (Atmosphere)      |
|---|---------------------|------------------------|-----------------------------|------------------------------|---|---------------------------------|
| Calcium Oxalate (CaC <sub>2</sub> O <sub>4</sub> ·H <sub>2</sub> O)     | 1. Dehydration      | 100 - 200[4][6]        | 12.33                       | ~12.3[2][7]                  | H <sub>2</sub> O  | CaC <sub>2</sub> O <sub>4</sub> |
|   | 2. Decarbonylation  | 400 - 500[6]           | 19.17                       | ~19.2[2][7]                  | CO  | CaCO <sub>3</sub>               |
|   | 3. Decarboxylation  | 700 - 800[6]           | 30.12                       | ~30.1[2]                     | CO <sub>2</sub>   | CaO                             |
| Magnesium Oxalate (MgC <sub>2</sub> O <sub>4</sub> ·2H <sub>2</sub> O)  | 1. Dehydration      | < 210[6]               | -                           | -                            | 2H <sub>2</sub> O   | MgC <sub>2</sub> O <sub>4</sub> |
|   | 2. Decomposition    | > 400                  | -                           | CO, CO <sub>2</sub>          | MgO[8]  |                                 |
| Iron(II) Oxalate (FeC <sub>2</sub> O <sub>4</sub> ·2H <sub>2</sub> O)   | 1. Dehydration      | < 200                  | -                           | -                            | 2H <sub>2</sub> O   | FeC <sub>2</sub> O <sub>4</sub> |
|   | 2. Decomposition    | 310 - 400[5]           | -                           | CO, CO <sub>2</sub>          | FeO (N <sub>2</sub> ), Fe <sub>3</sub> O <sub>4</sub> (CO <sub>2</sub> )[5] |                                 |
| Cobalt(II) Oxalate (CoC <sub>2</sub> O <sub>4</sub> ·2H <sub>2</sub> O) | 1. Dehydration      | < 200                  | -                           | -                            | 2H <sub>2</sub> O   | CoC <sub>2</sub> O <sub>4</sub> |

|   |                   |       |   |                     |  |                                 |
|---|-------------------|-------|---|---------------------|--|---------------------------------|
| 2.<br>Decomposition   | 310 - 400[5]      | -     | - | CO, CO <sub>2</sub> | Co <sub>3</sub> O <sub>4</sub> (Air)<br>[9],<br>Co+CoO<br>(N <sub>2</sub> )[5] |                                 |
| Nickel(II)<br>Oxalate<br>(NiC <sub>2</sub> O <sub>4</sub> ·2<br>H <sub>2</sub> O) | 1.<br>Dehydration | < 200 | - | -                   | 2H <sub>2</sub> O  | NiC <sub>2</sub> O <sub>4</sub> |
| 2.<br>Decomposition   | 270 - 350[5]      | -     | - | CO, CO <sub>2</sub> | Ni<br>(N <sub>2</sub> /CO <sub>2</sub> )[5]                                    |                                 |
| Copper(II)<br>Oxalate<br>(CuC <sub>2</sub> O <sub>4</sub> ·n<br>H <sub>2</sub> O) | 1.<br>Dehydration | < 200 | - | -                   | nH <sub>2</sub> O  | CuC <sub>2</sub> O <sub>4</sub> |
| 2.<br>Decomposition   | 210 - 240[5]      | -     | - | CO, CO <sub>2</sub> | Cu<br>(N <sub>2</sub> /CO <sub>2</sub> )[5]                                    |                                 |
| Zinc<br>Oxalate<br>(ZnC <sub>2</sub> O <sub>4</sub> ·2<br>H <sub>2</sub> O)       | 1.<br>Dehydration | < 200 | - | -                   | 2H <sub>2</sub> O  | ZnC <sub>2</sub> O <sub>4</sub> |
| 2.<br>Decomposition   | 310 - 450[5]      | -     | - | CO, CO <sub>2</sub> | ZnO<br>(N <sub>2</sub> /CO <sub>2</sub> )[5]                                   |                                 |

Note: The exact temperatures and weight losses can vary depending on experimental conditions such as heating rate and sample preparation.[10]

## Mandatory Visualization

The following diagram illustrates a typical workflow for the comparative thermal analysis of metal oxalates.



[Click to download full resolution via product page](#)

Caption: Workflow for comparative TGA/DTA of metal oxalates.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ebatco.com [ebatco.com]
- 2. photos.labwrench.com [photos.labwrench.com]
- 3. researchgate.net [researchgate.net]
- 4. h-and-m-analytical.com [h-and-m-analytical.com]
- 5. benchchem.com [benchchem.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. images.philips.com [images.philips.com]
- 8. Thermogravimetric analysis | PPTX [slideshare.net]
- 9. researchgate.net [researchgate.net]
- 10. tainstruments.com [tainstruments.com]
- To cite this document: BenchChem. [Comparative thermal analysis (TGA/DTA) of different metal oxalates.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216816#comparative-thermal-analysis-tga-dta-of-different-metal-oxalates]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)